

Pdp-EA: A Technical Guide to Solubility and Stability Characteristics

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Compound of Interest

Compound Name: Pdp-EA

Cat. No.: B609885

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **Pdp-EA** (N-(2-hydroxyethyl)-2-(3-pentadecylphenoxy)acetamide), a fatty acid amide hydrolase (FAAH) activator. Due to the limited availability of public data, this document combines reported properties with standardized experimental protocols relevant to the characterization of pharmaceutical compounds.

Compound Overview

Pdp-EA, also known as N-(2-hydroxyethyl)-2-(3-pentadecylphenoxy)acetamide, is a synthetic phenoxyacylethanolamide. It has been identified as an activator of FAAH, suggesting its potential in modulating the endocannabinoid system.

Table 1: Physicochemical Properties of **Pdp-EA**

Property	Value	Source
IUPAC Name	N-(2-hydroxyethyl)-2-(3-pentadecylphenoxy)acetamide	PubChem
CAS Number	861891-72-7	ChemicalBook
Molecular Formula	C ₂₅ H ₄₃ NO ₃	PubChem
Molecular Weight	405.61 g/mol	ChemicalBook
Appearance	White to beige solid powder	BOC Sciences, ChemicalBook
Melting Point	Approximately 5°C	EvitaChem
XLogP3	8.2	PubChem

Solubility Profile

The long pentadecyl chain in **Pdp-EA**'s structure contributes to its lipophilic nature, which dictates its solubility in various solvents. The high calculated XLogP3 value of 8.2 suggests poor aqueous solubility.

Table 2: Solubility Data for **Pdp-EA**

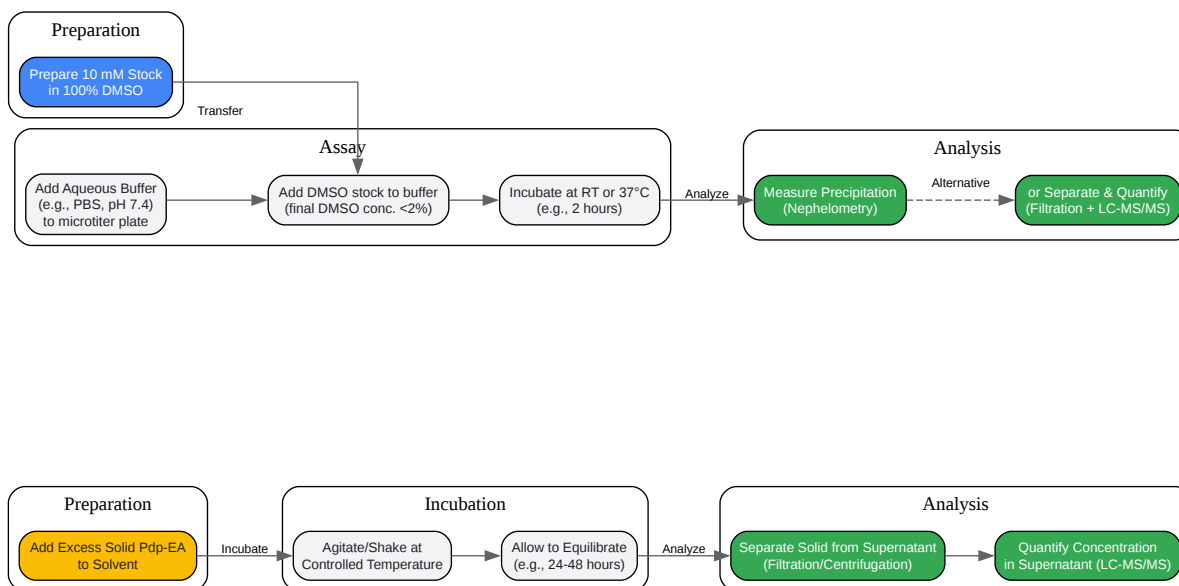
Solvent	Solubility	Observations	Source
Dimethyl Sulfoxide (DMSO)	5 mg/mL	Clear solution upon warming.	ChemicalBook
Dichloromethane	Soluble	-	EvitaChem
Water	Poorly soluble / Less soluble	Expected due to high lipophilicity.	EvitaChem

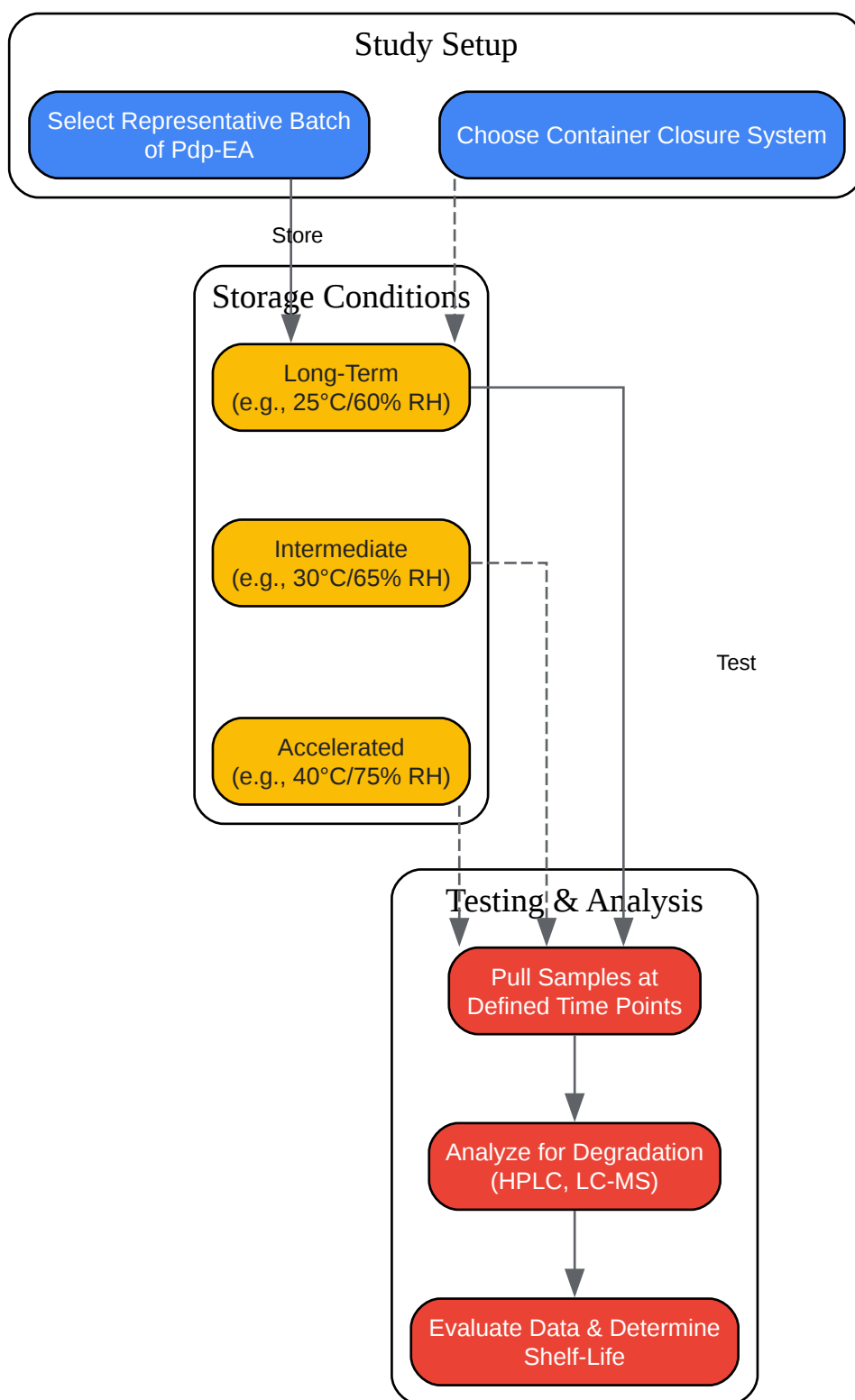
General Experimental Protocols for Solubility Determination

For a compound with the characteristics of **Pdp-EA**, both kinetic and thermodynamic solubility assays are recommended to fully understand its behavior in aqueous and organic media.

This high-throughput method is ideal for early-stage drug discovery to assess the solubility of a compound that is first dissolved in an organic solvent, typically DMSO.

Experimental Workflow: Kinetic Solubility Assay





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- To cite this document: BenchChem. [Pdp-EA: A Technical Guide to Solubility and Stability Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609885#pdp-ea-solubility-and-stability-characteristics]

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